

The Discovery and Initial Characterization of Ceramide NG: A Technical Guide

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Compound of Interest

Compound Name: Ceramide NG

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Abstract

Ceramide NG, also known as Ceramide 2, is a pivotal lipid molecule within the broader class of ceramides, which are integral to cellular membrane structure and signaling. Comprising a sphinganine base linked to a non-hydroxylated fatty acid, **Ceramide NG** is a key component of the stratum corneum, where it plays a critical role in maintaining the skin's permeability barrier and hydration.[1][2][3] Beyond its structural function, ceramide and its metabolites are bioactive molecules implicated in a variety of cellular processes, including apoptosis, cell cycle regulation, and stress responses.[4][5][6] This technical guide provides an in-depth overview of the discovery, initial characterization, and core biological functions of **Ceramide NG**, with a focus on its synthesis, analytical characterization, and role in cellular signaling pathways. Detailed experimental protocols and quantitative data are presented to serve as a comprehensive resource for researchers in the fields of lipidology, dermatology, and drug development.

Discovery and Nomenclature

Ceramides as a class of complex lipids were first discovered in the upper layers of the epidermis.[3] The nomenclature of ceramides has evolved to reflect their structural diversity. The current system classifies them based on the type of sphingoid base and the nature of the N-acyl chain.[7]

Ceramide NG was formerly known as Ceramide 2.[1][2] The "N" signifies a non-hydroxy fatty acid attached to the sphingoid base, and the "G" refers to the sphinganine base (also known as dihydrosphingosine).[1][7] Therefore, **Ceramide NG** is chemically described as an N-acylsphinganine. It is one of at least 18 different ceramide species discovered in human skin to date.[8] This structural specificity is crucial as it dictates the molecule's biophysical properties and its interactions within biological membranes and signaling cascades.

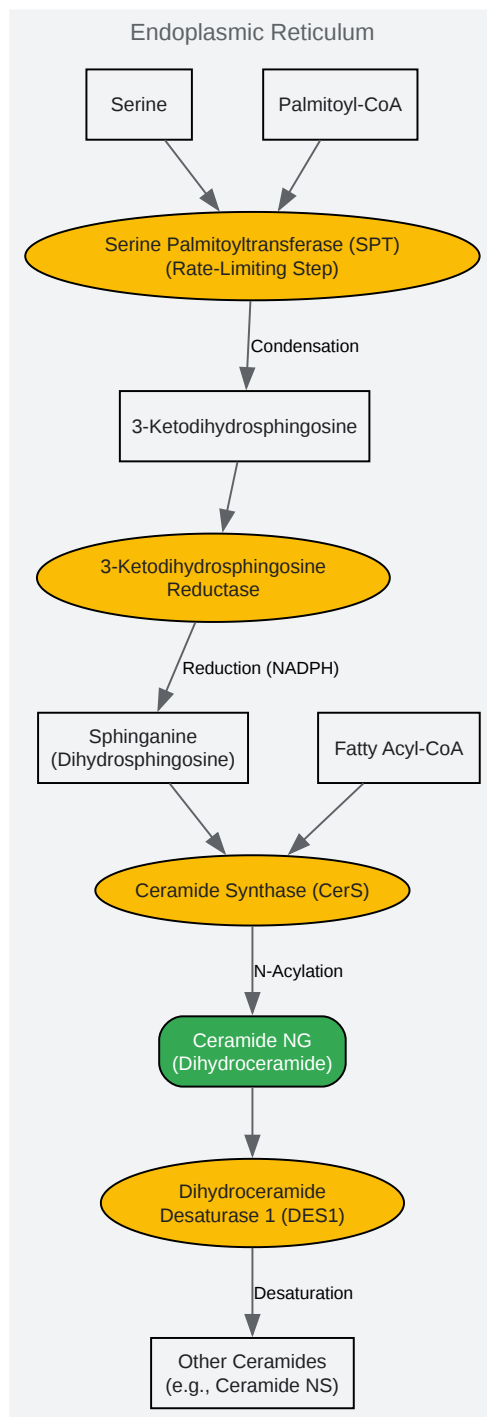
Biosynthesis of Ceramide NG

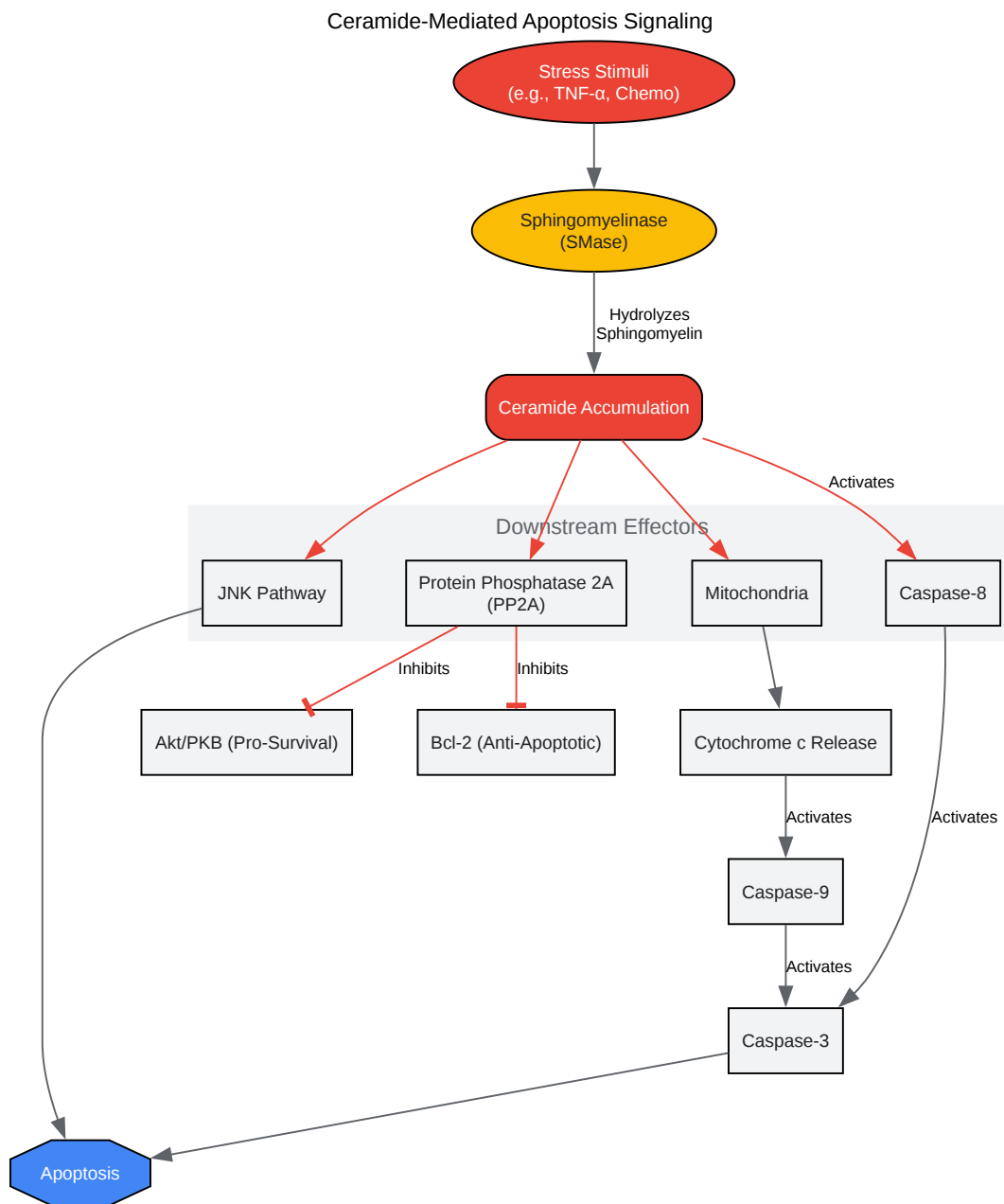
Ceramide NG, like other ceramides, is primarily synthesized in the endoplasmic reticulum through the de novo synthesis pathway. This multi-step process is fundamental for producing the ceramide backbone.[7][9]

The primary pathways for ceramide generation include:

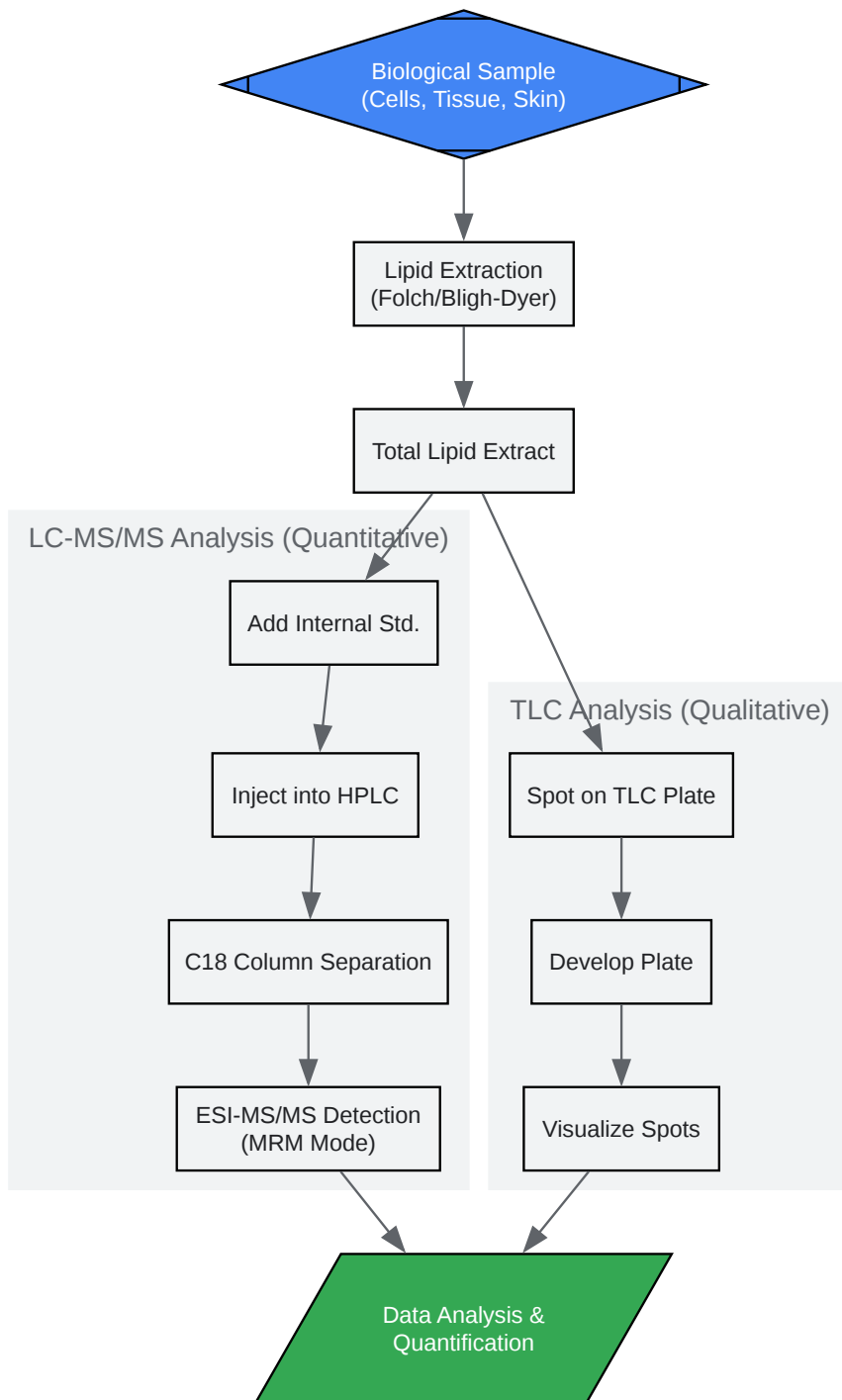
- **De Novo Synthesis:** This is the foundational pathway starting from simple precursors. The rate-limiting step is the condensation of serine and palmitoyl-CoA by the enzyme serine palmitoyltransferase (SPT).[7][10] The resulting product is processed through several enzymatic steps, including reduction and N-acylation by a ceramide synthase (CerS), to form dihydroceramide (the direct precursor to **Ceramide NG**). A final desaturation step can introduce a double bond to form other ceramide types, but **Ceramide NG** retains the saturated sphinganine backbone.[10][11]
- **Sphingomyelin Hydrolysis:** Ceramide can be rapidly generated at the cell membrane by the enzymatic hydrolysis of sphingomyelin by sphingomyelinases (SMases). This pathway is a key component of cellular responses to stress stimuli like TNF- α and Fas ligand.[6][12][13]
- **Salvage Pathway:** This pathway involves the recycling of complex sphingolipids. Sphingosine, the breakdown product of existing ceramides and other sphingolipids, is re-acylated by ceramide synthases to form ceramide.[6][13] This recycling is a crucial mechanism for maintaining ceramide homeostasis.

De Novo Biosynthesis of Ceramide NG





Experimental Workflow for Ceramide NG Analysis

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